

Essential Safety and Operational Guidance for Handling Prosulfocarb Sulfoxide

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Compound of Interest

Compound Name: Prosulfocarb sulfoxide

Cat. No.: B12437159

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **Prosulfocarb sulfoxide**, including detailed operational and disposal plans.

Chemical Identifier:

- IUPAC Name: S-benzyl N,N-dipropylsulfinimidoylcarbamate
- CAS Number: 51954-81-5[1][2]
- Molecular Formula: C₁₄H₂₁NO₂S[1][2]

Hazard Identification and Classification

Prosulfocarb sulfoxide is classified as a hazardous substance. The primary hazards are detailed in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[3]
Eye Irritation	2A	H319: Causes serious eye irritation.[4]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways. [3][5]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects.[1]

Signal Word: Danger[4][5]

Hazard Pictograms:

- GHS07 (Exclamation Mark)[4]
- GHS08 (Health Hazard)[5]
- GHS09 (Environment)[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Prosulfocarb sulfoxide** to minimize exposure and ensure personal safety.[6]

PPE Category	Item	Specifications
Hand Protection	Gloves	Chemical-resistant, unlined, elbow-length gloves (e.g., nitrile, butyl, neoprene).[7] Never use leather or cotton gloves.[7]
Body Protection	Protective Clothing	A clean, dry protective suit or coveralls that covers the entire body from wrists to ankles.[7] A chemical-resistant apron should be worn when mixing or pouring.
Eye and Face Protection	Goggles or Face Shield	Snug-fitting, non-fogging goggles or a full-face shield must be worn.[7] For high-exposure situations, a face shield worn over goggles is recommended.[7]
Respiratory Protection	Respirator	Required when vapors or aerosols are generated.[8] Use a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors. [9]
Foot Protection	Boots	Waterproof boots. Leather or canvas shoes should not be worn.[10]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural, step-by-step guidance for the safe handling of **Prosulfocarb sulfoxide** from preparation to disposal.

1. Preparation and Precautionary Measures:

- Ensure the work area is well-ventilated.[11]
- Provide eyewash fountains and safety showers in close proximity to the handling area.[5]
- Inspect all PPE for integrity before use.[12]
- Do not eat, drink, or smoke in the handling area.[5][11]

2. Handling and Experimental Work:

- Wear all required PPE as specified in the table above.[11]
- Avoid contact with skin and eyes.[11]
- Avoid the formation of dust and aerosols.[11]
- Handle in a well-ventilated place, such as a chemical fume hood.[11]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[11]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[5][11][13]
- Keep containers tightly closed when not in use.[1][11][13]
- Store away from incompatible materials, foodstuffs, and animal feed.[11][13]
- **Prosulfocarb sulfoxide** is stable for at least 2 years when stored at +4°C.[2]

4. Spill Response:

- Small Spills:
 - Do not touch or walk through spilled material.[14]
 - Absorb with a non-combustible material like sand or Chemizorb®.[1][14]
 - Place the absorbed material into a clean, dry, and labeled container for disposal.[14]

- Large Spills:
 - Dike the spill far ahead of the liquid for later disposal.[14]
 - Prevent the spill from entering waterways, sewers, or confined areas.[14]
 - Cover the spill with a plastic sheet or tarp to minimize spreading.[14]
 - Clean the affected area thoroughly.[1]

5. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[11]
- In Case of Skin Contact: Immediately wash with plenty of soap and water.[13] Remove contaminated clothing and wash it before reuse.[5][11]
- In Case of Eye Contact: Rinse cautiously with plenty of water for several minutes.[15] Remove contact lenses if present and easy to do. Continue rinsing.
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[5] Immediately call a poison center or doctor.[5]

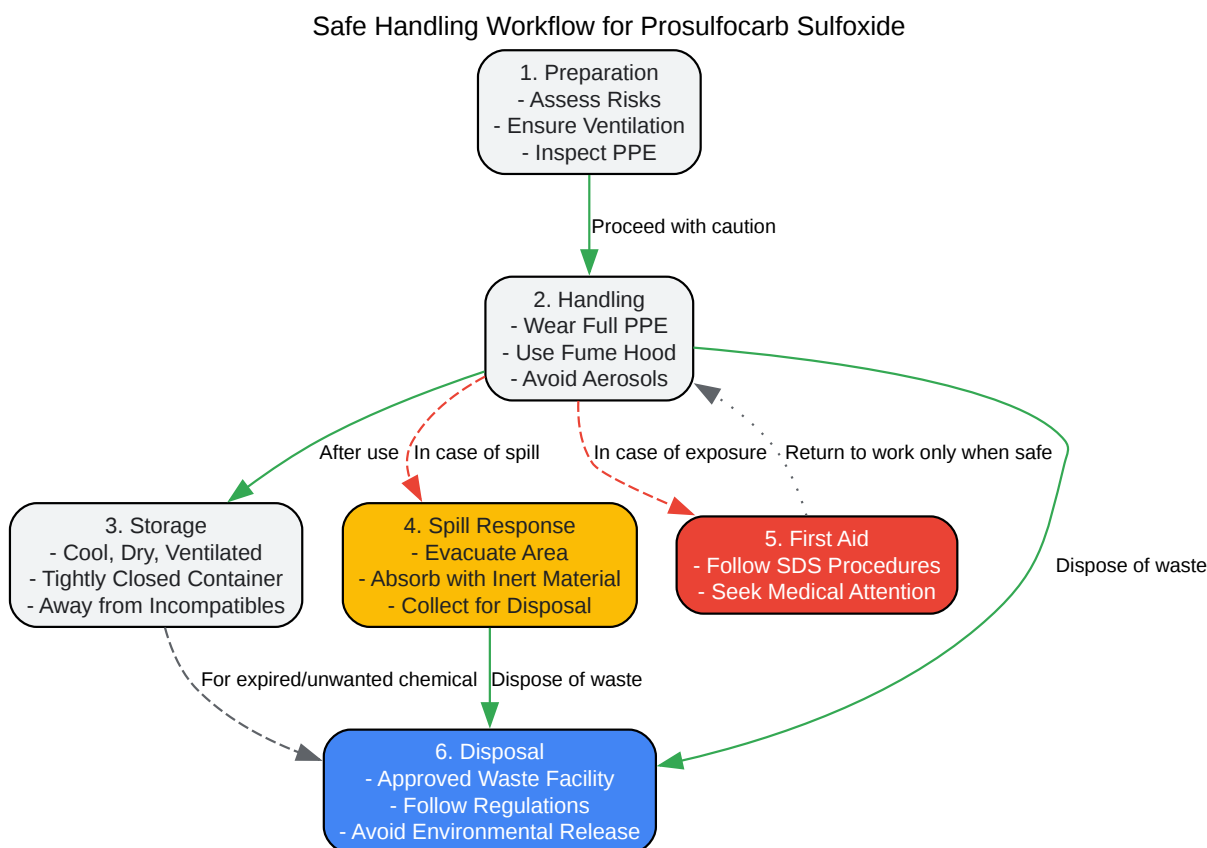
Disposal Plan

All waste materials must be disposed of in accordance with national and local regulations.[8]

- Chemical Waste:
 - Dispose of contents and container to an approved waste disposal plant.[1][8]
 - Do not mix with other waste.[8]
 - Leave chemicals in their original containers for disposal.[8]
- Contaminated Materials:
 - Handle uncleaned containers as you would the product itself.[8]

- Dispose of contaminated PPE and spill cleanup materials as hazardous waste.
- Environmental Precautions:
 - Avoid release to the environment.[1][11]
 - Prevent the product from entering drains, surface water, or ground water systems.[1][8]

Diagrams



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A workflow for the safe handling of **Prosulfocarb sulfoxide**.

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